

Molecular weight and formula of C.I. Pigment Red 194

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Compound of Interest

Compound Name: *Vat Red 15*

Cat. No.: *B1585388*

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Technical Data Sheet: C.I. Pigment Red 194

Audience: Researchers, scientists, and drug development professionals.

This document provides the core chemical identification data for C.I. Pigment Red 194, a synthetic organic pigment belonging to the perylene class of compounds.

Chemical Identity and Properties

C.I. Pigment Red 194 is known by several synonyms, including **Vat Red 15** and C.I. 71100.^[1] It is characterized as a dark red or purple powder.^[2] The pigment is notable for its excellent lightfastness and heat resistance, making it suitable for applications in paints, inks, and plastics.^{[1][2]} It is the cis isomer of C.I. Pigment Orange 43.^[1] Perylene-3,4,9,10-tetracarboxylic diimide (PTCDI) and its derivatives are well-known as sources for vat dyes and pigments, exhibiting high resistance to heat, light, and environmental conditions.

The fundamental molecular properties of C.I. Pigment Red 194 are summarized in the table below.

Property	Value
Molecular Formula	C ₂₆ H ₁₂ N ₄ O ₂ [1][2]
Molecular Weight	412.40 g/mol [1][2]
CAS Registry Number	4216-02-8[1][2]
C.I. Number	71100[2]
Molecular Structure	Amino Ketone[2]
Melting Point	490-492°C[1]
Density	1.66 g/cm ³ [1]

Methodologies for Structural and Molecular Weight Determination

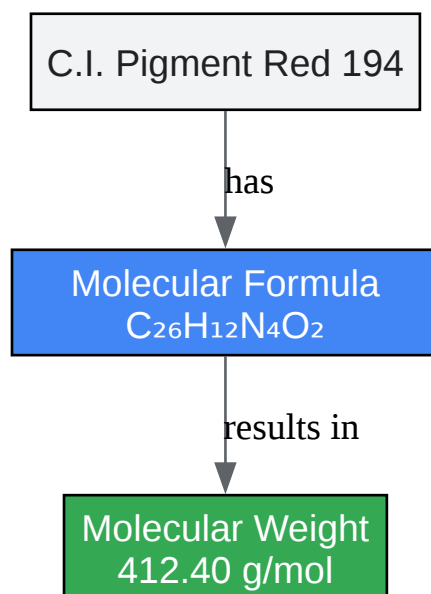
The molecular formula and weight of organic compounds like C.I. Pigment Red 194 are determined through standard analytical chemistry protocols. These typically include:

- **Mass Spectrometry (MS):** This technique is used to measure the mass-to-charge ratio of ions. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which allows for the determination of the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method involves combusting a sample of the compound and quantifying the resulting combustion products (e.g., CO₂, H₂O, N₂) to determine the percentage of each element in the original compound. This data is then used to derive the empirical formula, which can be confirmed as the molecular formula using the molecular weight from mass spectrometry.
- **Spectroscopic Methods (NMR, IR):** Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are used to elucidate the chemical structure of the molecule, confirming the arrangement of atoms and functional groups consistent with the determined molecular formula.

A detailed, step-by-step experimental protocol for these well-established techniques is beyond the scope of this document and can be found in standard analytical chemistry textbooks and publications.

Visualization of Chemical Identity

The logical relationship between the pigment's name and its core chemical identifiers is illustrated in the diagram below.



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Caption: Relationship between Pigment Red 194, its formula, and molecular weight.

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References

- 1. pigment red 194 [chembk.com]
- 2. Pigment Red 194 [dyestuffintermediates.com]

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